

# Acetophenazine reference standards and impurities

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Acetophenazine

CAS No.: 2751-68-0

Cat. No.: S516976

Get Quote

## Acetophenazine Overview and Chemical Data

**Acetophenazine** is a moderate-potency antipsychotic from the phenothiazine class, used in the treatment of disorganized and psychotic thinking, hallucinations, and delusions. Its therapeutic action primarily comes from antagonizing dopamine D2 receptors in the brain [1].

The table below summarizes its core chemical identification data:

Property	Description
Generic Name	Acetophenazine [1]
CAS Registry Number	2751-68-0 [2] [3] [1]
Chemical Formula	C~23~H~29~N~3~O~2~S [2] [1]
Molecular Weight	411.56 g/mol [2] [3] [1]
IUPAC Name	1-(10-{3-[4-(2-hydroxyethyl)piperazin-1-yl]propyl}-10H-phenothiazin-2-yl)ethan-1-one [1]

Property	Description
Other Names	Tindal [1]

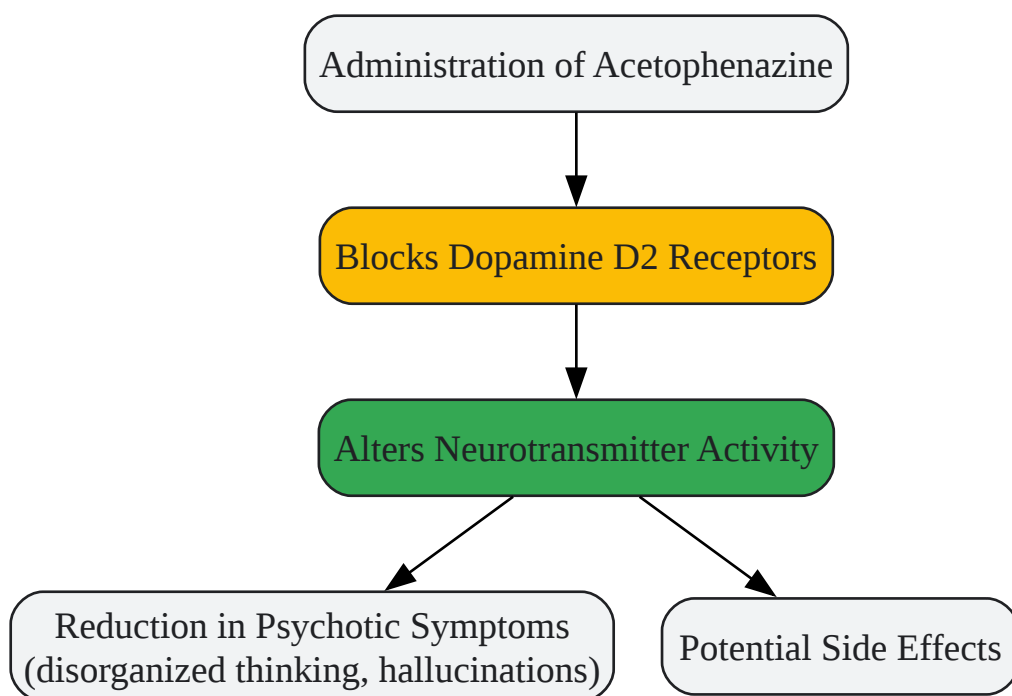
The drug is commonly used in the form of its maleate salt, **Acetophenazine Maleate** (CAS: 5714-00-1) [4] [1] [5]. This salt form has a molecular formula of  $C_{53}H_{64}N_6O_{11}S_2$  and a molecular weight of 1025.24 g/mol [4] [5]. Its melting point is 167-168.5 °C, and it is a yellow to orange solid that is slightly soluble in DMSO and methanol [5].

## Pharmacological Profile and Mechanism

The following table outlines key pharmacological characteristics of **acetophenazine**:

Property	Description
DrugBank ID	DB01063 [1]
Approval Status	Not US Approved / Not Other Approved [1]
Mechanism of Action	Antagonist of postsynaptic mesolimbic dopaminergic D1 and D2 receptors; also depresses the release of hypothalamic and hypophyseal hormones. [1]
Primary Target	D(2) dopamine receptor [1]
Associated Conditions	Schizophrenia and other psychotic disorders [1]
ATC Code	N05AB07 [1]

This mechanism and its downstream effects on the central nervous system can be visualized in the following workflow:



[Click to download full resolution via product page](#)

## Analytical Method Development Guidance

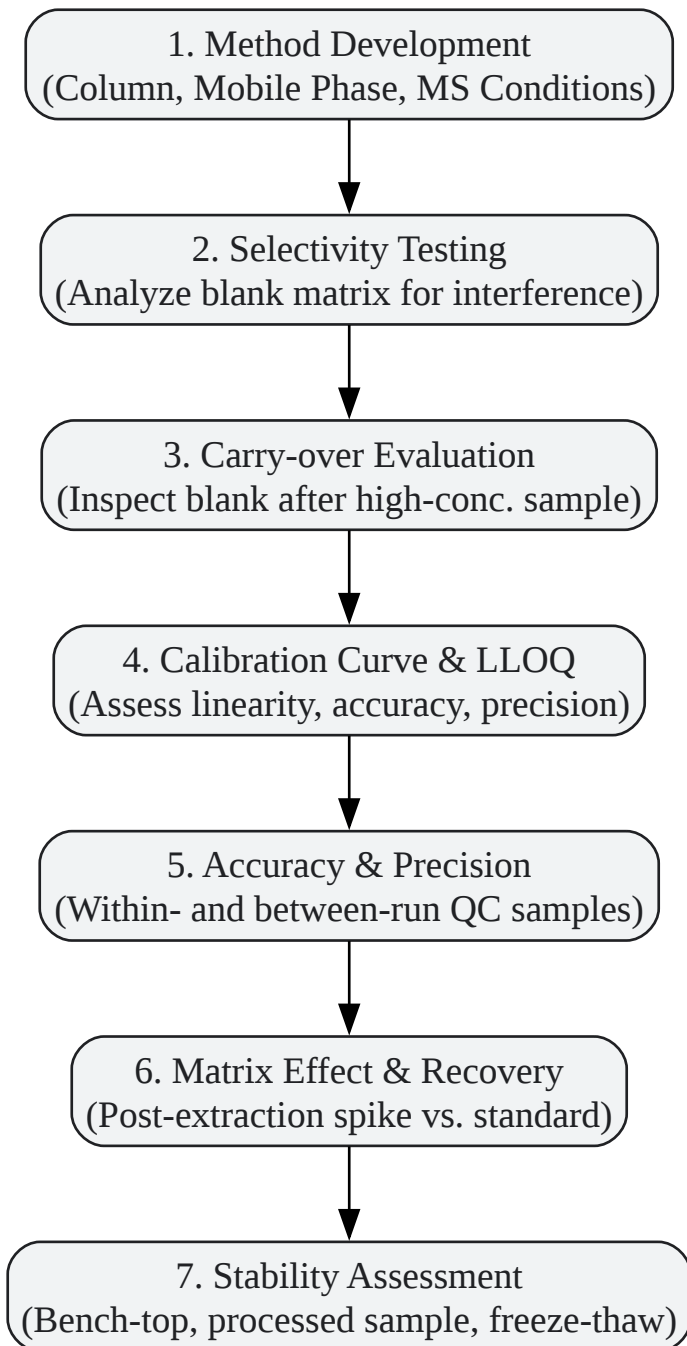
While detailed analytical protocols for **acetophenazine** are not available in the search results, you can develop robust methods by adapting established principles for similar compounds, particularly other phenothiazines.

### Suggested Analytical Techniques

- **High-Performance Liquid Chromatography (HPLC):** A reversed-phase method is typically effective. For a related phenothiazine (perphenazine), a method using a **Microsorb-CN column** with a mobile phase of **85:15 methanol/0.005 M ammonium acetate buffer** at a flow rate of **1.6 ml/min** and **UV detection at 254 nm** proved successful [6]. This can serve as a starting point for method development for **acetophenazine**.
- **Ultra-Performance Liquid Chromatography Tandem Mass Spectrometry (UPLC-MS/MS):** This technique is highly sensitive for quantifying drugs in complex biological matrices like plasma or brain homogenates. The general workflow involves sample extraction, chromatographic separation, and detection using a triple quadrupole mass analyzer in Selected Reaction Monitoring (SRM) mode [7].

## Workflow for Bioanalytical Method Validation

Developing and validating a new analytical method, especially for biological samples, requires a rigorous process. The following diagram outlines the key stages, drawing from general bioanalytical validation guidelines [7]:



[Click to download full resolution via product page](#)

## Impurities and Reference Standards

Information on specific impurities of **acetophenazine** is limited. One available reference standard is **Acetophenazine-d4 Dimaleate** (Catalogue No.: PA STI 001640), a deuterated stable isotope used as an internal standard for precise quantitative analysis [3].

## Sourcing Reference Standards

Reference standards of the **Acetophenazine** API and its impurities are listed by specialized suppliers like Pharmaffiliates [3]. These standards are critical for ensuring the identity, purity, and quality of the drug substance during development and control.

## Summary and Research Recommendations

This application note has consolidated the available chemical, pharmacological, and methodological information on **acetophenazine**. A significant challenge in working with this drug is the scarcity of public, detailed analytical procedures and a complete impurity profile.

To move your research forward, I recommend:

- **Contacting Suppliers Directly:** Reach out to fine chemical and reference standard suppliers for technical data sheets, which often contain valuable analytical information.
- **Literature Search:** Perform a deep search in scientific journals (e.g., via PubMed, SciFinder) for older literature, as **acetophenazine** was more widely studied in the 1960s-1980s.
- **Adaptive Method Development:** Use the general principles and related compound methods outlined here as a foundational template for your own experimental optimization.

## References

- National Institute of Standards and Technology. (NIST). **Acetophenazine**. Retrieved from <https://webbook.nist.gov/cgi/cbook.cgi?ID=C2751680&Units=SI>
- Pharmaffiliates. **Acetophenazine**-impurities. Retrieved from <https://www.pharmaffiliates.com/en/parentapi/acetophenazine-impurities>

- ChemicalBook. (2017). **ACETOPHENAZINE** MALEATE (200 MG)(5714-00-1) 1 h nmr. Retrieved from [https://www.chemicalbook.com/SpectrumEN\\_5714-00-1\\_HNMR.htm](https://www.chemicalbook.com/SpectrumEN_5714-00-1_HNMR.htm)
- Bonneau, N., et al. (2016). Validation data for the quantification of the Annonaceous acetogenins. PMC. doi:10.1016/j.dib.2016.04.067
- DrugBank. (2024). **Acetophenazine**: Uses, Interactions, Mechanism of Action. Retrieved from <https://go.drugbank.com/drugs/DB01063>
- J Clin Pharm Ther. (1993). High-performance liquid chromatographic determination of perphenazine in plasma. PubMed. doi:10.1111/j.1365-2710.1993.tb00614.x
- ChemicalBook. (2024). **ACETOPHENAZINE** MALEATE (200 MG) CAS#: 5714-00-1. Retrieved from [https://m.chemicalbook.com/ProductChemicalPropertiesCB2501622\\_EN.htm](https://m.chemicalbook.com/ProductChemicalPropertiesCB2501622_EN.htm)

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Acetophenazine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Acetophenazine - the NIST WebBook [webbook.nist.gov]
3. Acetophenazine-impurities [pharmaffiliates.com]
4. acetophenazine maleate (200 mg)(5714-00-1) 1 h nmr [chemicalbook.com]
5. ACETOPHENAZINE MALEATE (200 MG) CAS#: 5714-00-1 [m.chemicalbook.com]
6. High-performance liquid chromatographic determination of ... [pubmed.ncbi.nlm.nih.gov]
7. Validation data for the quantification of the Annonaceous ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Acetophenazine reference standards and impurities]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b516976#acetophenazine-reference-standards-and-impurities>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)